

# 1-Nitrosopiperazine chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Nitrosopiperazine

Cat. No.: B026205

[Get Quote](#)

## 1-Nitrosopiperazine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and relevant experimental protocols for **1-Nitrosopiperazine**. The information is intended to support research, development, and safety assessment activities involving this compound.

### Chemical Properties and Structure

**1-Nitrosopiperazine** is a semi-volatile N-nitrosamine compound. It is recognized as a potential genotoxic impurity in pharmaceutical products, necessitating rigorous control and monitoring.

### Physical and Chemical Properties

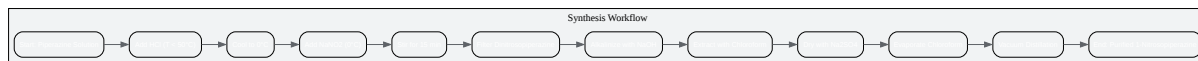
A summary of the key physical and chemical properties of **1-Nitrosopiperazine** is presented in the table below. It is important to note that some physical properties, such as appearance, have been reported with some variability in the literature.

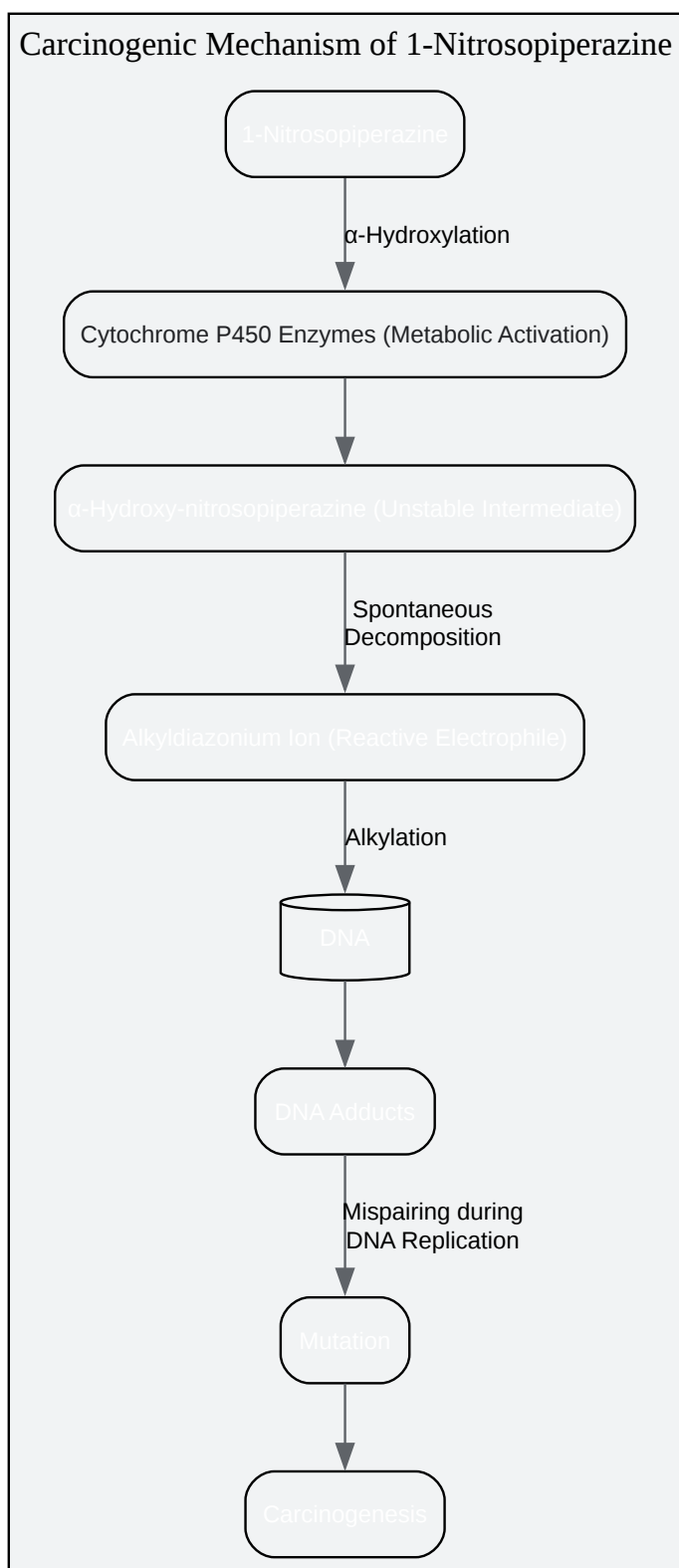
Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>9</sub> N <sub>3</sub> O	[1]
Molecular Weight	115.13 g/mol	[1]
CAS Number	5632-47-3	[1]
Appearance	Yellow crystalline solid or green oil	[2]
Melting Point	69.80 °C	
Boiling Point	243.00 °C (at 760 mmHg)	
Density	1.2690 g/cm <sup>3</sup> or 1.34 g/cm <sup>3</sup>	
Solubility	Moderately soluble in water; soluble in organic solvents like ethanol and acetone.	
pKa (Predicted)	8.07 ± 0.10	
Vapor Pressure	0.01 mmHg	[1]

## Molecular Structure

The structure of **1-Nitrosopiperazine** consists of a piperazine ring with a nitroso group attached to one of the nitrogen atoms.

- IUPAC Name: **1-nitrosopiperazine**[1]
- SMILES: C1CN(CCN1)N=O[1]
- InChI: InChI=1S/C4H9N3O/c8-6-7-3-1-5-2-4-7/h5H,1-4H2[1]
- InChIKey: CVTIZMOISGMZRJ-UHFFFAOYSA-N[1]





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-Nitrosopiperazine | C<sub>4</sub>H<sub>9</sub>N<sub>3</sub>O | CID 21845 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Best practice to decontaminate work area of Nitrosamines - Confirmatory Testing & Analytical Challenges - Nitrosamines Exchange [nitrosamines.usp.org]
- To cite this document: BenchChem. [1-Nitrosopiperazine chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b026205#1-nitrosopiperazine-chemical-properties-and-structure]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

